

Azimsulfuron: A Technical Guide to its Chemical Structure and Physical Properties

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Compound of Interest

Compound Name: **Azimsulfuron**

Cat. No.: **B1666442**

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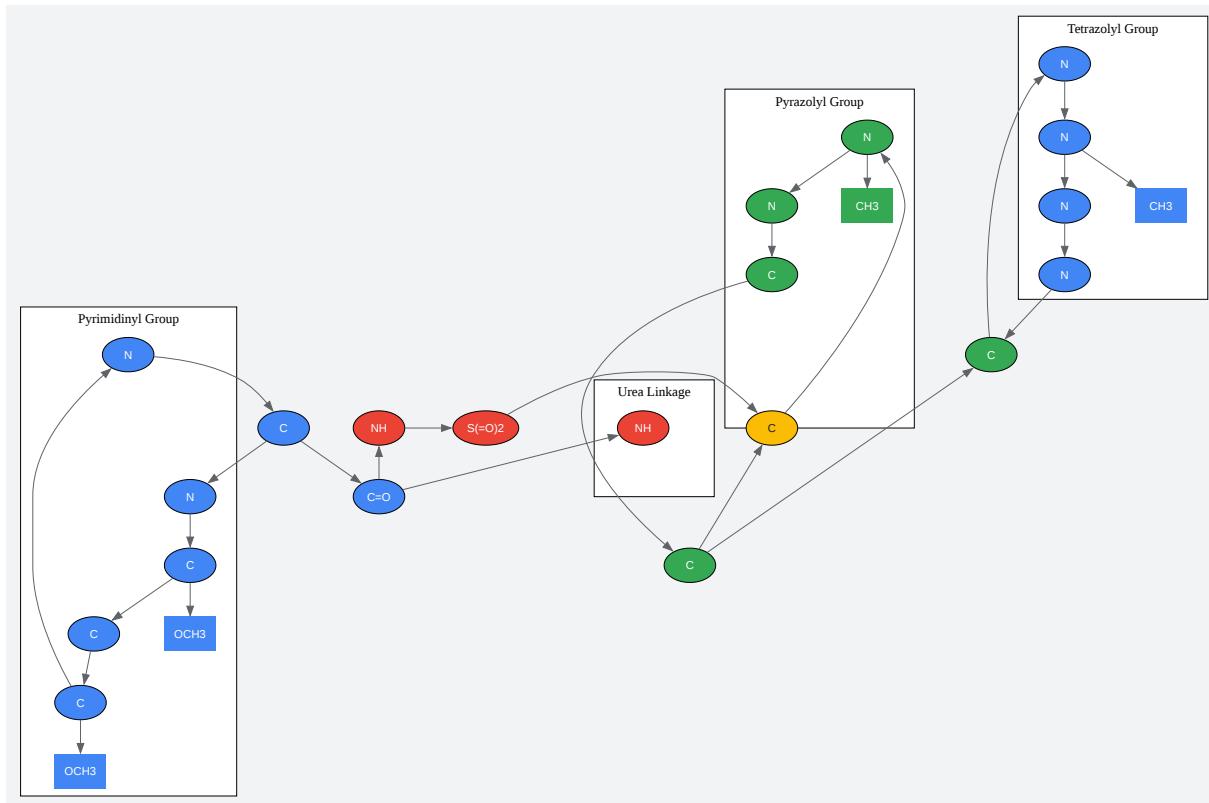
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and physical properties of **Azimsulfuron**, a sulfonylurea herbicide. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical Structure

Azimsulfuron is a complex organic molecule belonging to the sulfonylurea class of herbicides. Its chemical formula is $C_{13}H_{16}N_{10}O_5S$. The systematic IUPAC name for **Azimsulfuron** is 1-(4,6-dimethoxypyrimidin-2-yl)-3-[1-methyl-4-(2-methyl-1H-tetrazol-5-yl)-1H-pyrazol-5-yl]sulfonylurea.^[1]

Below is a two-dimensional representation of the chemical structure of **Azimsulfuron**, generated using the DOT language.



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Figure 1: Chemical Structure of **Azimsulfuron**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Azimsulfuron** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ N ₁₀ O ₅ S
Molecular Weight	424.40 g/mol
Physical State	White powdery solid [2]
Melting Point	170 °C [1] [3]
Water Solubility	
at pH 5	72.3 mg/L (20 °C) [4]
at pH 7	1050 mg/L (20 °C)
at pH 9	6540 mg/L (20 °C)
Solubility in Organic Solvents (at 25 °C)	
Methylene chloride	65,900 ppm
Acetone	26,400 ppm
Acetonitrile	13,900 ppm
Ethyl acetate	13,000 ppm
Methanol	2,100 ppm
Vapor Pressure	3.0 x 10 ⁻¹¹ mm Hg (25 °C)
pKa	3.6
CAS Number	120162-55-2

Experimental Protocols

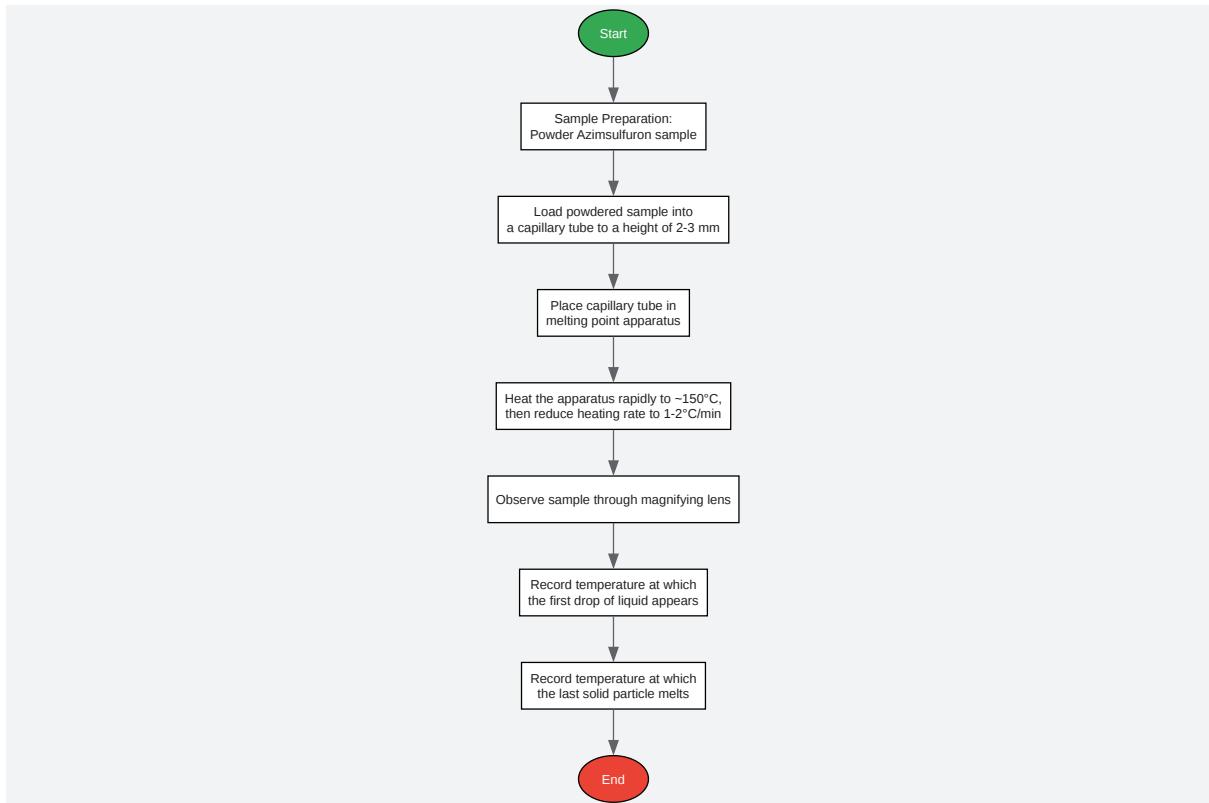
While specific experimental reports detailing the determination of **Azimsulfuron**'s physical properties are not readily available in the public domain, the methodologies would have followed standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

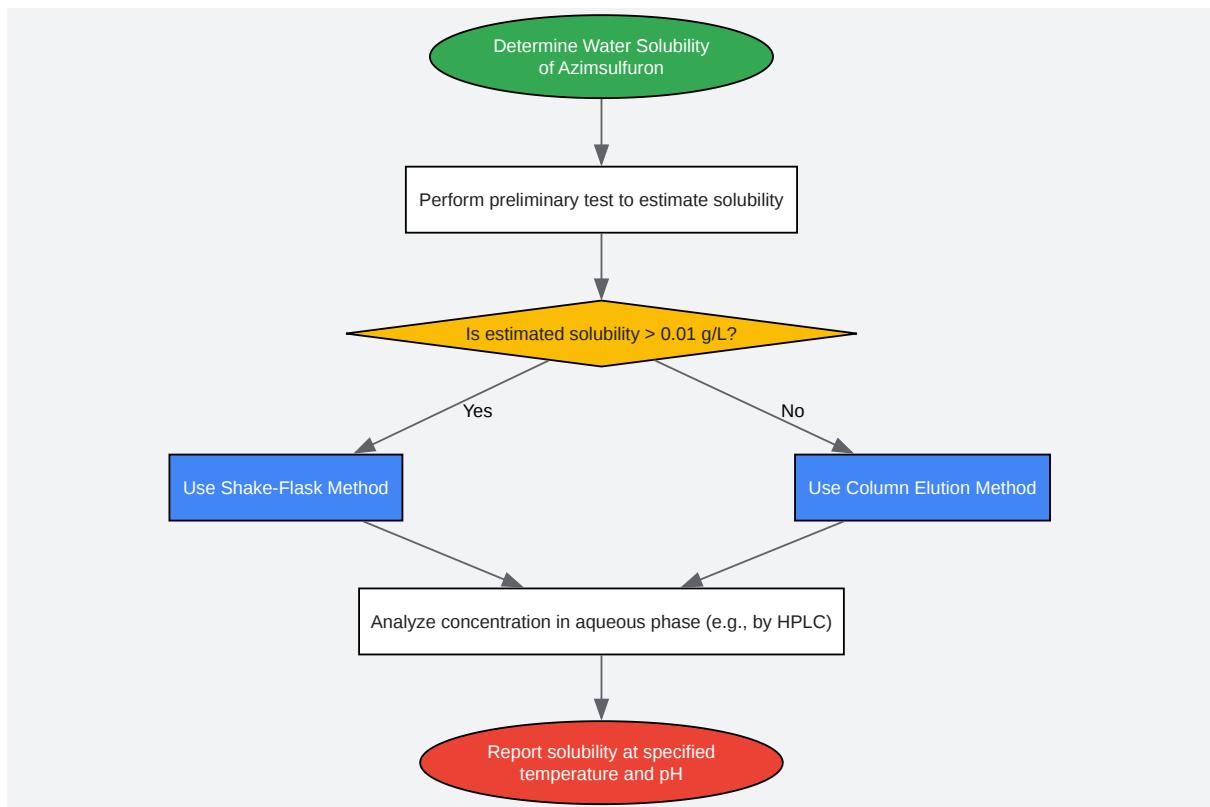
Determination of Melting Point (Based on OECD Guideline 102)

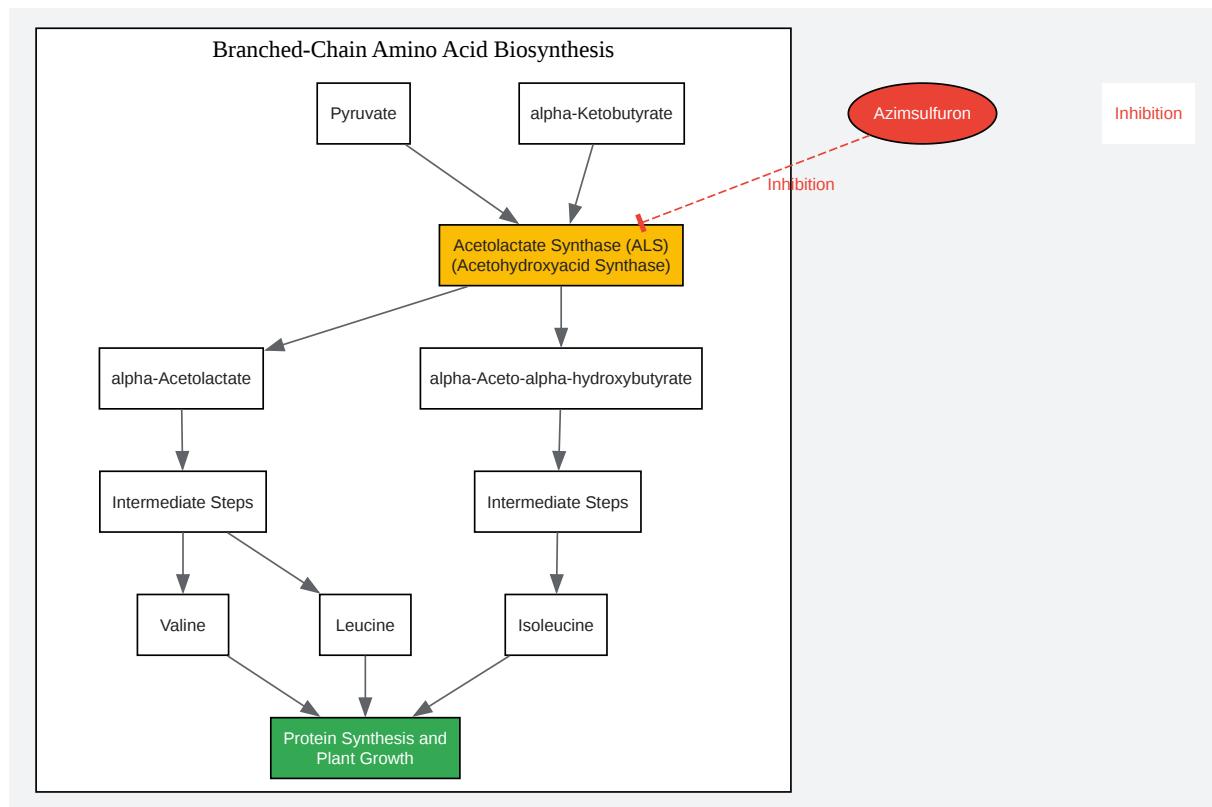
The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase at atmospheric pressure. For a crystalline solid like **Azimsulfuron**, this is typically a sharp transition. The reported melting point of 170 °C would have been determined using one of the following standard methods:

- Capillary Method: A small, powdered sample of **Azimsulfuron** is packed into a thin-walled capillary tube. The tube is then placed in a heated block or liquid bath apparatus. The temperature is gradually increased, and the range from the initial melting (first appearance of liquid) to the final melting (complete liquefaction) is recorded. A slow heating rate (e.g., 1-2 °C/min) is crucial for an accurate determination.
- Differential Scanning Calorimetry (DSC): This thermal analysis technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference. As the sample melts, it absorbs heat, resulting in an endothermic peak on the DSC thermogram. The onset temperature of this peak is taken as the melting point.

A generalized workflow for determining the melting point using the capillary method is illustrated below.







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References

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